

Junipediol B 8-O-glucoside CAS number and molecular weight

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Compound of Interest

Compound Name: Junipediol B 8-O-glucoside

Cat. No.: B1157904

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In-Depth Technical Guide to Junipediol B 8-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Junipediol B 8-O-glucoside is a phenylpropanoid glycoside, a class of natural products recognized for their diverse biological activities. This technical guide provides a comprehensive overview of **Junipediol B 8-O-glucoside**, including its chemical properties, putative biological activities, and generalized experimental protocols for its study. While specific research on this compound is limited, this guide extrapolates from data on related phenylpropanoids and compounds isolated from the *Juniperus* genus to provide a foundational resource for researchers.

Chemical and Physical Properties

Junipediol B 8-O-glucoside has been identified and characterized in scientific literature, with its core physicochemical properties summarized below.

Property	Value	Source
CAS Number	188894-19-1	[1]
Molecular Formula	C ₁₆ H ₂₂ O ₉	
Molecular Weight	358.34 g/mol	
Appearance	White powder or oil	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[1][2]
Purity	Typically ≥98% (Commercially available)	[2][3]

Isolation and Characterization

Junipediol B 8-O-glucoside has been isolated from the aerial parts of *Juniperus phoenicea*. [1] The structural elucidation of this natural product was accomplished using a combination of spectroscopic methods, including UV, mass spectrometry, and both ¹H and ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy.[1]

Generalized Experimental Protocol for Isolation and Purification

While a specific, detailed protocol for the isolation of **Junipediol B 8-O-glucoside** is not readily available, a general methodology can be inferred from procedures used for similar phenylpropanoid glycosides from *Juniperus* species.

- **Extraction:** The dried and powdered aerial parts of the plant material are typically extracted with a polar solvent such as methanol or a methanol/water mixture.[4] This process may be enhanced by techniques like sonication or Soxhlet extraction to improve efficiency.
- **Fractionation:** The crude extract is then concentrated under reduced pressure and subjected to liquid-liquid partitioning with solvents of increasing polarity (e.g., n-hexane, ethyl acetate,

and n-butanol) to separate compounds based on their polarity. Phenylpropanoid glycosides are typically enriched in the more polar fractions (e.g., ethyl acetate and n-butanol).

- **Chromatographic Separation:** The enriched fractions are further purified using a combination of chromatographic techniques. This often involves:
 - **Column Chromatography:** Initial separation on a silica gel or Sephadex LH-20 column.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** Final purification using a reversed-phase (e.g., C18) column with a gradient elution system, often a mixture of water (with a small percentage of acid like formic acid) and methanol or acetonitrile.
- **Structure Elucidation:** The purified compound's structure is confirmed using spectroscopic methods:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **NMR Spectroscopy (1D and 2D):** To establish the carbon-hydrogen framework and the connectivity of the atoms, including the position of the glycosidic linkage.



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A generalized workflow for the isolation and characterization of **Junipediol B 8-O-glucoside**.

Potential Biological Activities and Signaling Pathways

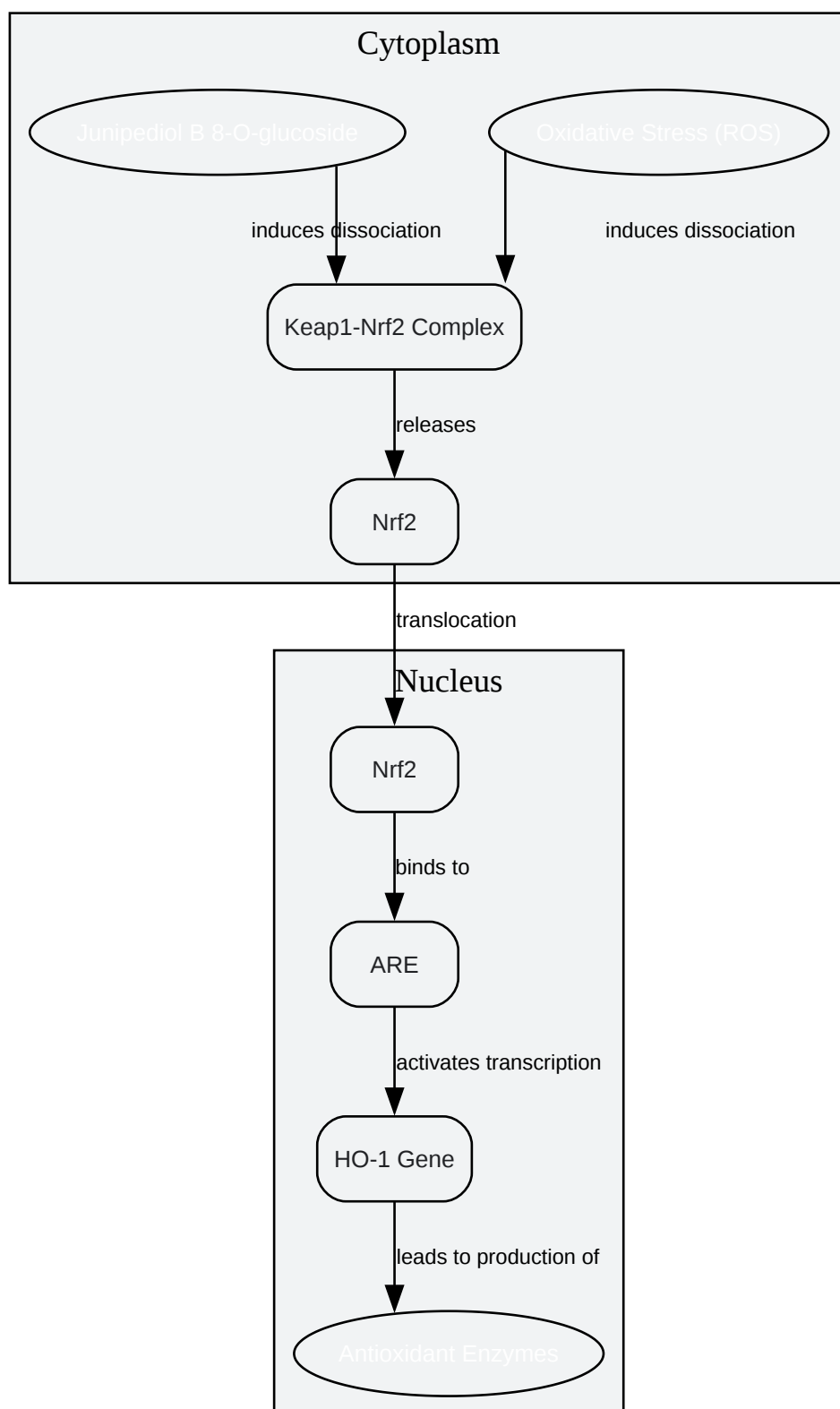
Direct experimental evidence for the biological activities of **Junipediol B 8-O-glucoside** is not extensively documented in publicly available literature. However, based on its chemical class (phenylpropanoid glycoside) and its natural source (Juniperus species), several potential activities can be inferred. Compounds from Juniperus are known to possess antioxidant, anti-inflammatory, and anticancer properties.

Antioxidant Activity

Phenylpropanoids are recognized for their antioxidant properties, which are attributed to their ability to scavenge free radicals. This activity is crucial in mitigating oxidative stress, a key factor in the pathogenesis of numerous diseases.

Potential Signaling Pathway: Nrf2/HO-1 Pathway

A common mechanism by which polyphenolic compounds exert their antioxidant effects is through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. Under normal conditions, Nrf2 is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. Oxidative stress or the presence of electrophilic compounds like some phenylpropanoids can lead to the dissociation of Nrf2 from Keap1. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of various antioxidant genes, including Heme Oxygenase-1 (HO-1), leading to their transcription and the subsequent production of antioxidant enzymes.



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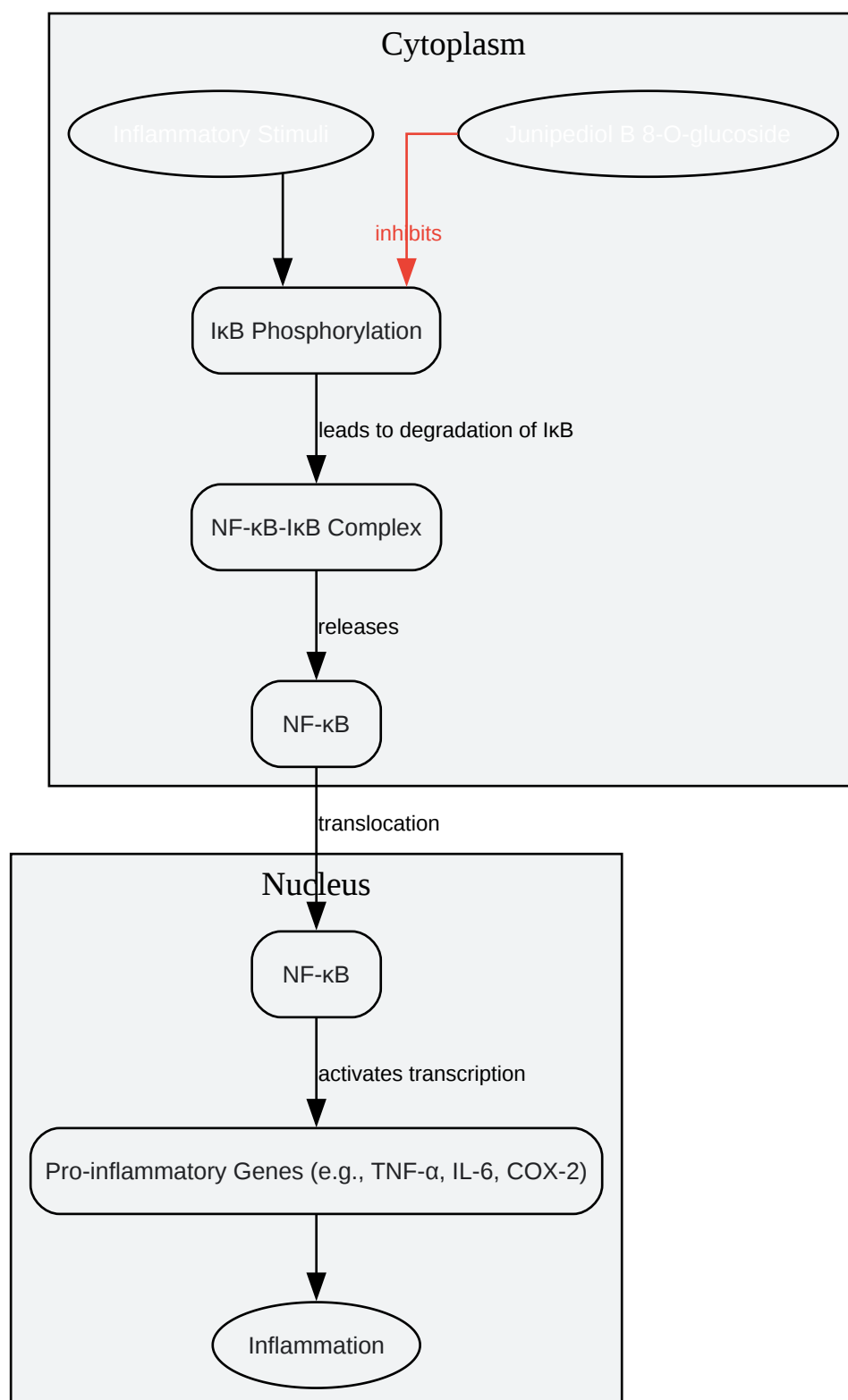
Putative activation of the Nrf2/HO-1 antioxidant pathway by **Junipediol B 8-O-glucoside**.

Anti-inflammatory Activity

Chronic inflammation is implicated in a wide range of diseases. Many natural products, including those from *Juniperus* species, have demonstrated anti-inflammatory effects.

Potential Signaling Pathway: NF- κ B Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation. In an inactive state, NF- κ B is sequestered in the cytoplasm by its inhibitor, I κ B. Pro-inflammatory stimuli lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus. In the nucleus, NF- κ B promotes the transcription of pro-inflammatory genes, including cytokines like TNF- α and IL-6, and enzymes like COX-2. It is plausible that **Junipediol B 8-O-glucoside**, like other polyphenols, could inhibit this pathway, thereby reducing inflammation.



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Hypothesized inhibition of the NF-κB inflammatory pathway by **Junipediol B 8-O-glucoside**.

Future Directions

The therapeutic potential of **Junipediol B 8-O-glucoside** remains largely unexplored. Future research should focus on:

- **In-depth Biological Screening:** A comprehensive evaluation of its antioxidant, anti-inflammatory, anticancer, and antimicrobial activities using established in vitro and in vivo models.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways modulated by this compound.
- **Pharmacokinetic and Toxicological Profiling:** Assessment of its absorption, distribution, metabolism, excretion (ADME), and safety profile to determine its viability as a drug candidate.

Conclusion

Junipediol B 8-O-glucoside is a structurally characterized natural product with significant, yet largely uninvestigated, therapeutic potential. This guide provides a foundational understanding of its properties and a framework for future research. Further investigation into its biological activities and mechanisms of action is warranted to unlock its potential for the development of novel therapeutics.

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